

# Safeguarding Your Research: A Comprehensive Guide to Handling Isovaline

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## Compound of Interest

Compound Name: *Isovaline*

Cat. No.: *B112821*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Isovaline**, a non-proteinogenic amino acid. Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your work.

## Personal Protective Equipment (PPE)

When handling **Isovaline**, a comprehensive approach to personal protection is necessary. The following table summarizes the required PPE.

PPE Category	Item	Standard	Purpose
Eye Protection	Safety glasses with side shields or goggles	European standard - EN 166	To prevent eye contact with Isovaline powder.[1]
Hand Protection	Protective gloves	EN 374	To prevent skin contact. Nitrile rubber, neoprene, natural rubber, or PVC gloves are recommended.[1]
Body Protection	Lab coat	---	To prevent contamination of personal clothing and skin.
Respiratory Protection	Not normally required	---	Engineering controls should be sufficient. If dust is generated, use a NIOSH-approved respirator.

## Quantitative Data Summary

Property	Value
Molecular Formula	C5H11NO2
Molecular Weight	117.15 g/mol [2]
Appearance	White to off-white solid/powder[3]
Melting Point	276 - 278 °C / 528.8 - 532.4 °F[4]

## Operational Plan for Handling Isovaline

A systematic approach to handling **Isovaline** from receipt to disposal is crucial for safety and efficiency.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][4]</sup>  
Recommended storage temperatures are -20°C for long-term (3 years) and 4°C for short-term (2 years) storage of the powder.<sup>[3]</sup>

### 2. Preparation and Handling:

- Always handle **Isovaline** within a well-ventilated area or a chemical fume hood to minimize inhalation of dust.
- Before handling, ensure all required PPE is correctly worn.
- Avoid direct contact with skin and eyes.<sup>[4]</sup>
- Do not eat, drink, or smoke in the handling area.<sup>[1]</sup>

### 3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.<sup>[1][4]</sup>
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if symptoms occur.<sup>[1][4]</sup>
- Inhalation: Move the person to fresh air. If symptoms occur, seek medical attention.<sup>[1][4]</sup>
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.<sup>[1][4]</sup>

### 4. Spill Management:

- For small spills, sweep up the solid material and place it into a suitable, labeled container for disposal.<sup>[4]</sup>
- Avoid generating dust during cleanup.

- Ensure the spill area is thoroughly cleaned with an appropriate solvent or detergent and water.

## Disposal Plan

Proper disposal of **Isovaline** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation and Collection:

- Solid Waste: Collect dry, uncontaminated **Isovaline** powder in a clearly labeled, sealed container designated for chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Isovaline**, such as weighing paper, gloves, and wipes, should be collected in a separate, clearly labeled container for chemical waste.
- Liquid Waste: If **Isovaline** is dissolved in a solvent, the solution must be treated as chemical waste. Collect it in a sealed, labeled, and appropriate waste container. Do not mix with other incompatible waste streams.

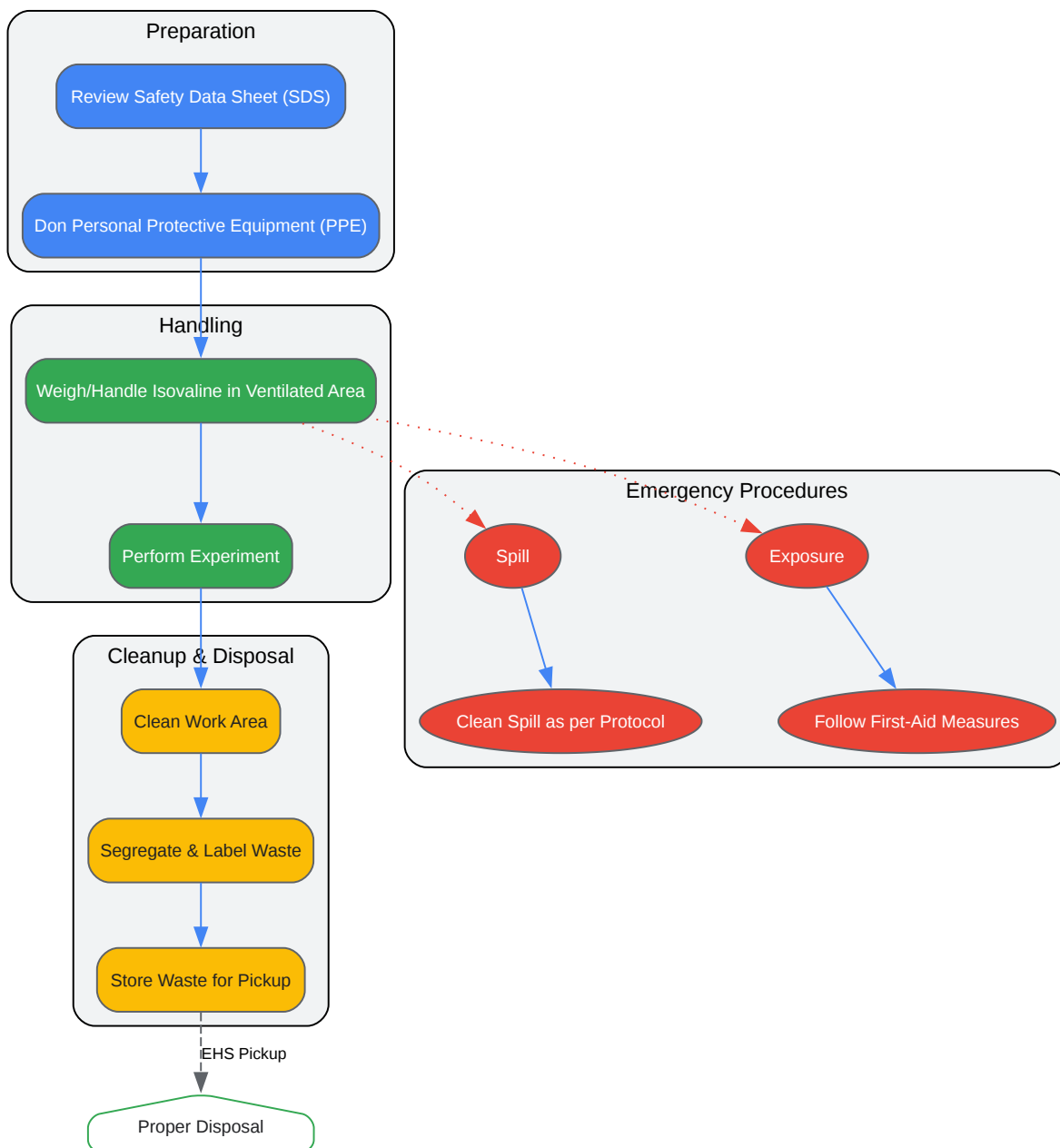
### 2. Final Disposal:

- All waste containers must be clearly labeled with the chemical name "**Isovaline** Waste" and any other required hazard information.
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Never dispose of **Isovaline** down the drain or in the regular trash.<sup>[4]</sup>

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Isovaline**.

## Safe Isovaline Handling Workflow



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Caption: Logical workflow for the safe handling of **Isovaline**.

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## References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. Isovaline | C<sub>5</sub>H<sub>11</sub>NO<sub>2</sub> | CID 94744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. fishersci.com [fishersci.com]
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